

# Ethyl m-Toluate: A Comprehensive Technical Guide to its Synonyms, Identifiers, and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-methylbenzoate

Cat. No.: B093142

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This in-depth technical guide provides a thorough overview of Ethyl m-toluate, a significant chemical compound utilized in various research and development applications. This document compiles essential data on its synonyms, chemical identifiers, and physicochemical properties. Furthermore, it outlines detailed experimental protocols for its synthesis, purification, and analysis, offering a valuable resource for professionals in the scientific community.

## Chemical Identity and Synonyms

Ethyl m-toluate is known by several names in scientific literature and commercial databases. A comprehensive list of its synonyms is provided below to facilitate accurate identification and literature searches.

Table 1: Synonyms for Ethyl m-toluate

Synonym	Source
Ethyl 3-methylbenzoate	IUPAC Name[1][2]
Benzoic acid, 3-methyl-, ethyl ester	Chemical Abstracts Service (CAS) Name[1][2]
m-Toluic acid, ethyl ester	Common Synonym[1]
Ethyl m-methylbenzoate	Common Synonym[1]
3-Methylbenzoic acid ethyl ester	Common Synonym[1]
AI3-30145	Identifier[1]
EINECS 204-386-3	European Inventory of Existing Commercial Chemical Substances[1]
NSC 20009	National Cancer Institute Identifier[1]
UNII-H3AK4M7DH5	Unique Ingredient Identifier[1]

## Chemical Identifiers

A variety of chemical identifiers are used to categorize and reference Ethyl m-toluate in databases and regulatory frameworks. These identifiers are crucial for unambiguous documentation and information retrieval.

Table 2: Chemical Identifiers for Ethyl m-toluate

Identifier Type	Identifier
CAS Number	120-33-2[1]
PubChem CID	67117[2]
IUPAC Name	ethyl 3-methylbenzoate[1][2]
InChI	InChI=1S/C10H12O2/c1-3-12-10(11)9-6-4-5-8(2)7-9/h4-7H,3H2,1-2H3[1]
InChIKey	WSJNYOVBJSOQST-UHFFFAOYSA-N[1]
SMILES	CCOC(=O)C1=CC=CC(=C1)C[1]
Molecular Formula	C10H12O2[1]

## Physicochemical Properties

The physical and chemical properties of Ethyl m-toluate are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Table 3: Physicochemical Properties of Ethyl m-toluate

Property	Value	Source
Molecular Weight	164.20 g/mol	[1]
Appearance	Clear, colorless liquid	
Boiling Point	234.6 °C at 760 mmHg	
Melting Point	Not available	
Density	1.025 g/cm <sup>3</sup>	
Refractive Index	1.504	
Flash Point	101.1 °C	
Solubility	Soluble in alcohol	

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of Ethyl m-toluate, based on established chemical principles and general procedures for similar compounds.

### Synthesis of Ethyl m-toluate via Fischer Esterification

The most common method for the synthesis of Ethyl m-toluate is the Fischer esterification of m-toluic acid with ethanol using an acid catalyst.<sup>[3]</sup><sup>[4]</sup>

Materials:

- m-Toluic acid
- Absolute ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (5% aqueous solution)
- Anhydrous magnesium sulfate
- Dichloromethane (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- In a round-bottom flask, combine m-toluic acid and an excess of absolute ethanol. A molar ratio of at least 1:3 (acid:alcohol) is recommended to drive the equilibrium towards the product.<sup>[4]</sup>

- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours.[5]
- After reflux, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel.
- Add water to the separatory funnel to dilute the mixture.
- Extract the aqueous layer with dichloromethane.
- Wash the organic layer with a 5% aqueous solution of sodium bicarbonate to neutralize any unreacted acid and the sulfuric acid catalyst. Carbon dioxide evolution will be observed; vent the separatory funnel frequently.[6][7]
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude Ethyl m-toluate.

## Purification by Distillation

The crude Ethyl m-toluate can be purified by simple vacuum distillation.

Materials:

- Crude Ethyl m-toluate
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Vacuum source
- Heating mantle

#### Procedure:

- Set up the distillation apparatus for vacuum distillation.
- Transfer the crude Ethyl m-toluate to the distillation flask.
- Apply vacuum and slowly heat the flask using a heating mantle.
- Collect the fraction that distills at the appropriate boiling point for Ethyl m-toluate under the applied pressure. The boiling point will be lower than the atmospheric boiling point.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the identity and purity of the synthesized Ethyl m-toluate.

#### Experimental Conditions (General):

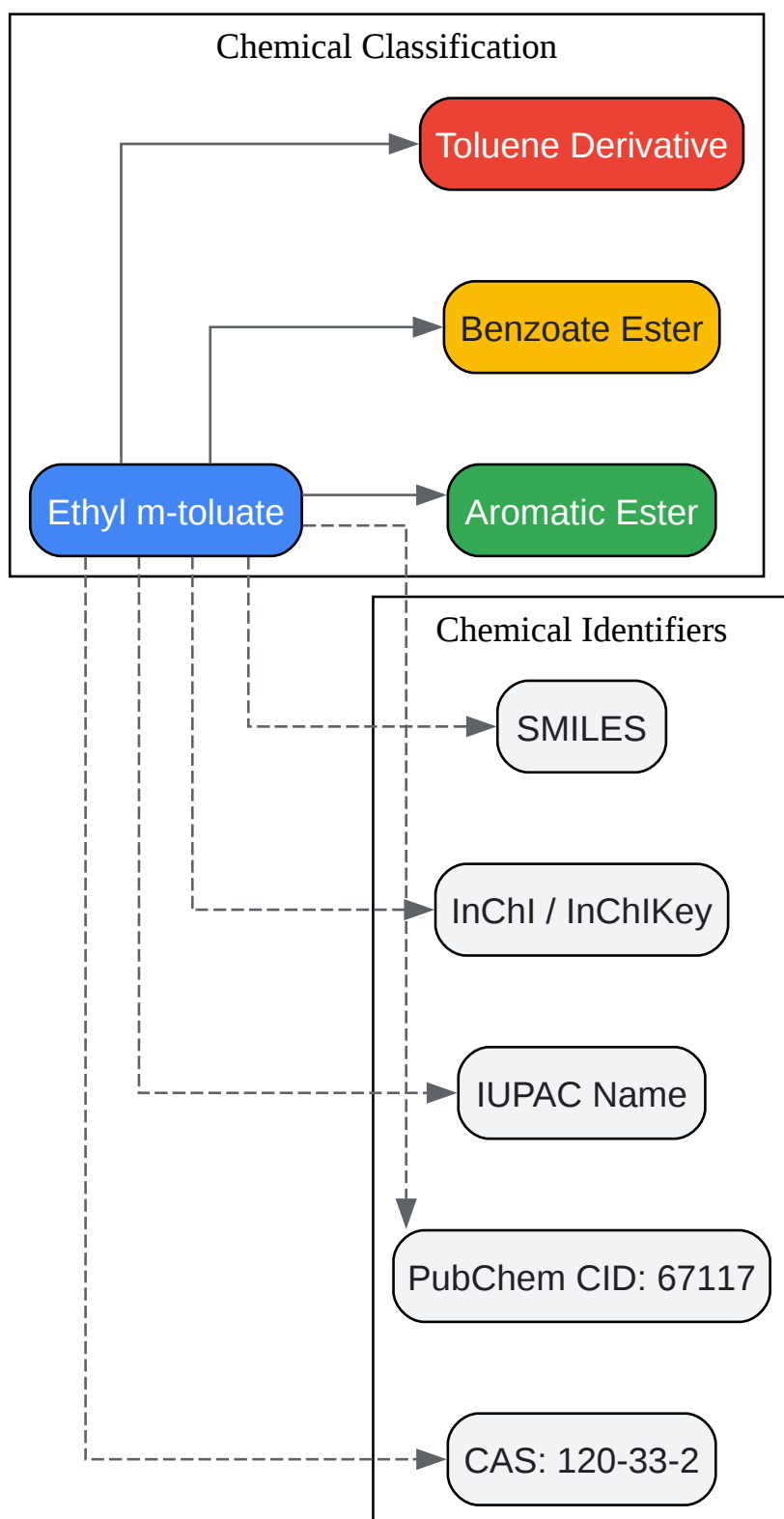
- Gas Chromatograph: Equipped with a mass selective detector.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-1ms, HP-5ms).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[\[8\]](#)
- Injector Temperature: 250 °C.[\[8\]](#)[\[9\]](#)
- Oven Temperature Program: Start at a lower temperature (e.g., 80 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a controlled rate (e.g., 10-15 °C/min).[\[8\]](#)
- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV.[\[8\]](#)
- Scan Range: m/z 40-400.

#### Procedure:

- Prepare a dilute solution of the purified Ethyl m-toluate in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Inject a small volume (e.g., 1  $\mu$ L) of the sample into the GC.
- Acquire the total ion chromatogram (TIC) and the mass spectrum of the eluting peak corresponding to Ethyl m-toluate.
- Compare the obtained mass spectrum with a reference spectrum from a database (e.g., NIST) to confirm the identity of the compound. The purity can be estimated from the relative peak area in the TIC.

## Mandatory Visualizations

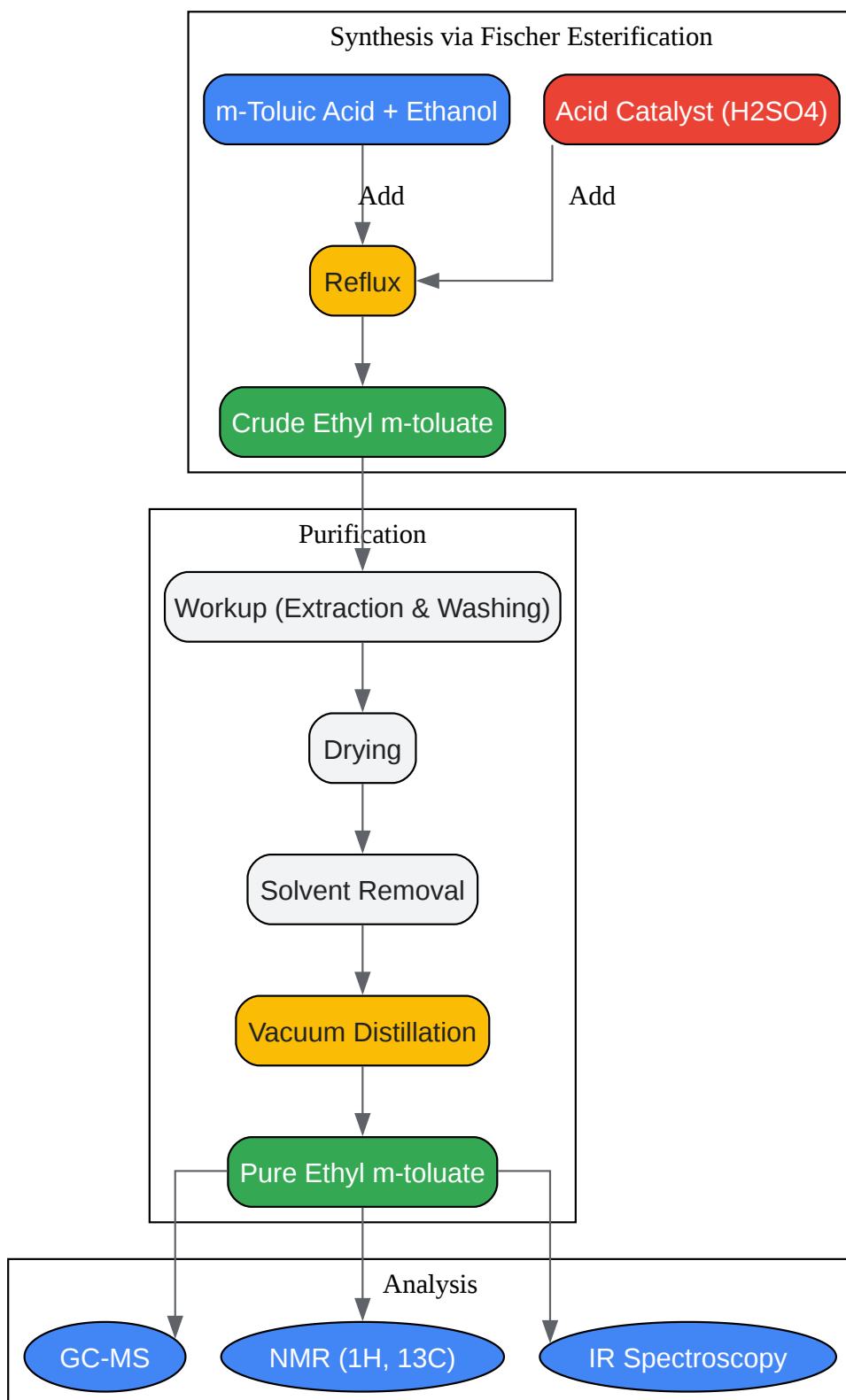
The following diagrams illustrate key relationships and workflows related to Ethyl m-toluate.



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Caption: Logical relationship of Ethyl m-toluate classification and its primary identifiers.





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Caption: Experimental workflow for the synthesis, purification, and analysis of Ethyl m-toluate.

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## References

- 1. rsc.org [rsc.org]
- 2. Ethyl m-toluate | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 67117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fischer Esterification [organic-chemistry.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 6. ochemonline.pbworks.com [ochemonline.pbworks.com]
- 7. personal.tcu.edu [personal.tcu.edu]
- 8. scispace.com [scispace.com]
- 9. ujpronline.com [ujpronline.com]
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Address: 3281 E Guasti Rd

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